

N-Methoxyanhydrovobasinediol: A Technical Guide to its Natural Sources, Abundance, and Biological Interactions

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B15589631*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methoxyanhydrovobasinediol is a naturally occurring monoterpenoid indole alkaloid isolated from the plant *Gelsemium elegans*. This technical guide provides a comprehensive overview of its natural sources, available data on its abundance, detailed experimental protocols for its isolation and characterization, and an exploration of its potential interactions with key cellular signaling pathways. While research on this specific alkaloid is emerging, this document collates the current knowledge to support further investigation into its pharmacological potential.

Introduction

N-Methoxyanhydrovobasinediol belongs to the complex family of indole alkaloids, a class of natural products renowned for their diverse and potent biological activities.^[1] It is found in *Gelsemium elegans*, a plant with a long history in traditional medicine, known for both its therapeutic and toxic properties.^[1] The intricate structure of **N-Methoxyanhydrovobasinediol**, featuring a methoxy group modification, suggests unique biochemical interactions that are of significant interest to the fields of pharmacology and drug development.

Chemical and Physical Properties

A clear understanding of the fundamental properties of **N-Methoxyanhydrovobasinediol** is crucial for its study. The key identifiers and characteristics are summarized in the table below.

Property	Value
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₂
Molecular Weight	338.4 g/mol
Class	Monoterpenoid Indole Alkaloid
Natural Source	Gelsemium elegans (Gardn. et Champ.) Benth.

Natural Sources and Abundance

N-Methoxyanhydrovobasinediol is exclusively reported to be isolated from *Gelsemium elegans*, a flowering plant belonging to the family Gelsemiaceae.[1] This plant is native to Southeast Asia and is a rich source of a wide array of indole alkaloids.

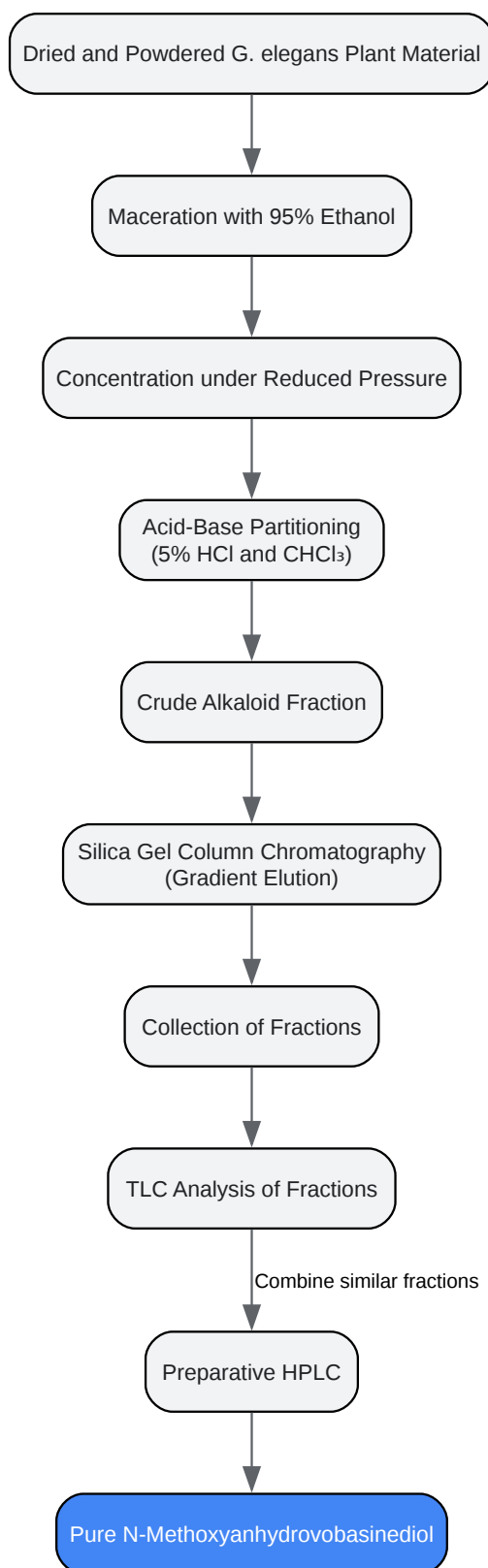
Currently, there is a lack of specific quantitative data on the abundance of **N-Methoxyanhydrovobasinediol** in different parts of the *Gelsemium elegans* plant. However, comprehensive analyses of the alkaloid profiles of *G. elegans* have been conducted using techniques like Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-QTOF/MS).[2] These studies have identified numerous alkaloids, including **N-Methoxyanhydrovobasinediol**, and have shown that the concentration of different alkaloids can vary significantly between the roots, stems, and leaves of the plant.

Experimental Protocols

Isolation and Purification of N-Methoxyanhydrovobasinediol from *Gelsemium elegans*

The following is a generalized protocol for the isolation of indole alkaloids from *Gelsemium elegans*, which can be adapted for the specific targeting of **N-Methoxyanhydrovobasinediol**.

Workflow for Alkaloid Extraction and Isolation



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Caption: A generalized workflow for the extraction and isolation of **N-Methoxyanhydrovobasinediol**.

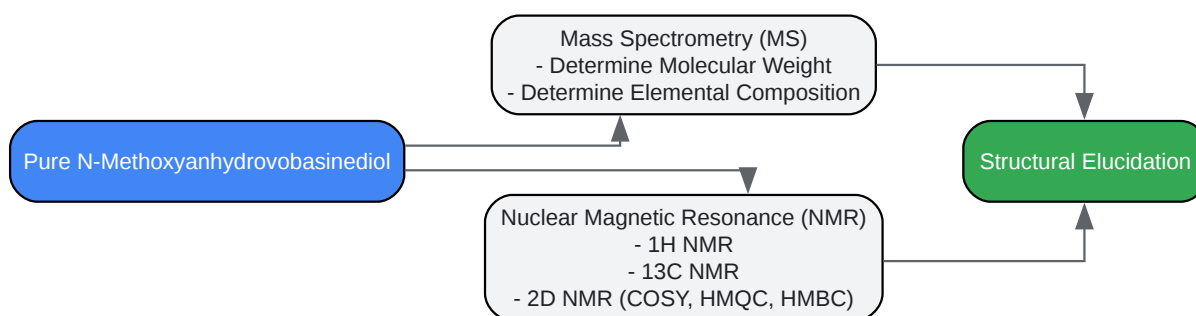
Methodology:

- **Extraction:** The air-dried and powdered plant material of *Gelsemium elegans* (stems and leaves) is macerated with 95% ethanol at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction.
- **Concentration:** The combined ethanolic extracts are concentrated under reduced pressure to yield a crude extract.
- **Acid-Base Partitioning:** The crude extract is suspended in an acidic aqueous solution (e.g., 5% HCl) and partitioned with an organic solvent like chloroform to remove neutral and acidic compounds. The aqueous layer, containing the protonated alkaloids, is then basified (e.g., with NH_4OH) to a pH of 9-10 and re-extracted with chloroform.
- **Crude Alkaloid Fraction:** The chloroform extracts are combined, dried over anhydrous sodium sulfate, and concentrated to yield the crude alkaloid fraction.
- **Chromatographic Separation:** The crude alkaloid fraction is subjected to silica gel column chromatography. A gradient elution system, typically starting with chloroform and gradually increasing the polarity with methanol, is used to separate the different alkaloids.
- **Fraction Analysis and Purification:** Fractions are collected and analyzed by Thin Layer Chromatography (TLC). Fractions containing compounds with similar R_f values are combined. The targeted fractions containing **N-Methoxyanhydrovobasinediol** are then subjected to further purification using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Characterization of N-Methoxyanhydrovobasinediol

The structural elucidation of **N-Methoxyanhydrovobasinediol** is achieved through a combination of spectroscopic techniques.

Workflow for Compound Characterization



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Caption: Workflow for the structural characterization of **N-Methoxyanhydrovobasinediol**.

Methodologies:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the exact molecular weight and elemental composition of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H -NMR: Provides information about the number of different types of protons and their chemical environments.
 - ^{13}C -NMR: Provides information about the number of different types of carbon atoms.
 - 2D-NMR (COSY, HMQC, HMBC): These experiments are used to establish the connectivity between protons and carbons, allowing for the complete assignment of the chemical structure.

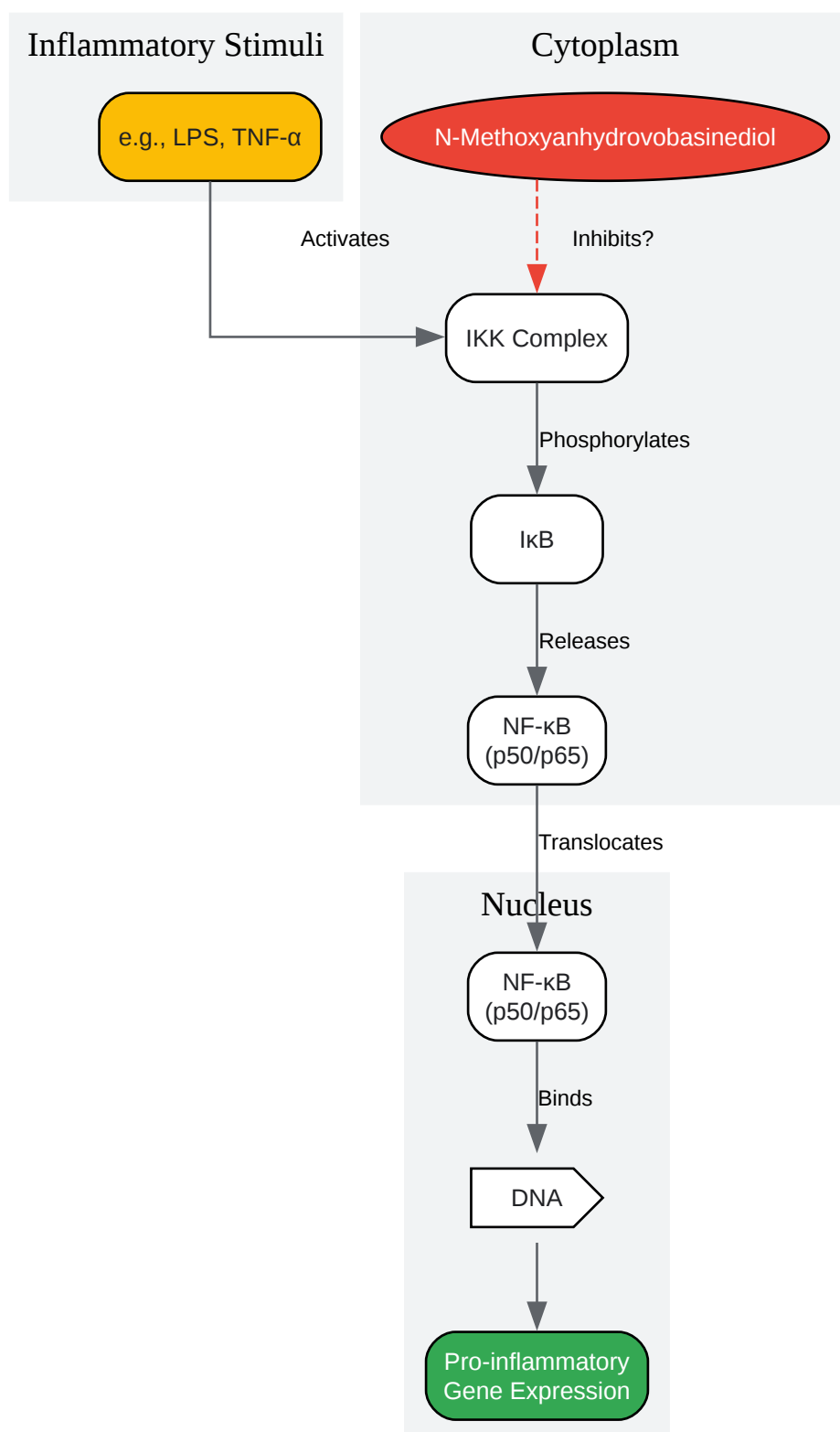
Potential Signaling Pathway Modulation

While direct studies on the specific signaling pathways modulated by **N-Methoxyanhydrovobasinediol** are limited, the known pharmacological activities of other indole alkaloids from *Gelsemium elegans* and related natural products suggest potential interactions with key cellular signaling cascades involved in inflammation, cell survival, and apoptosis.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a crucial regulator of inflammatory responses. Many natural products exert their anti-inflammatory effects by inhibiting this pathway.

Hypothesized Inhibition of the NF- κ B Pathway



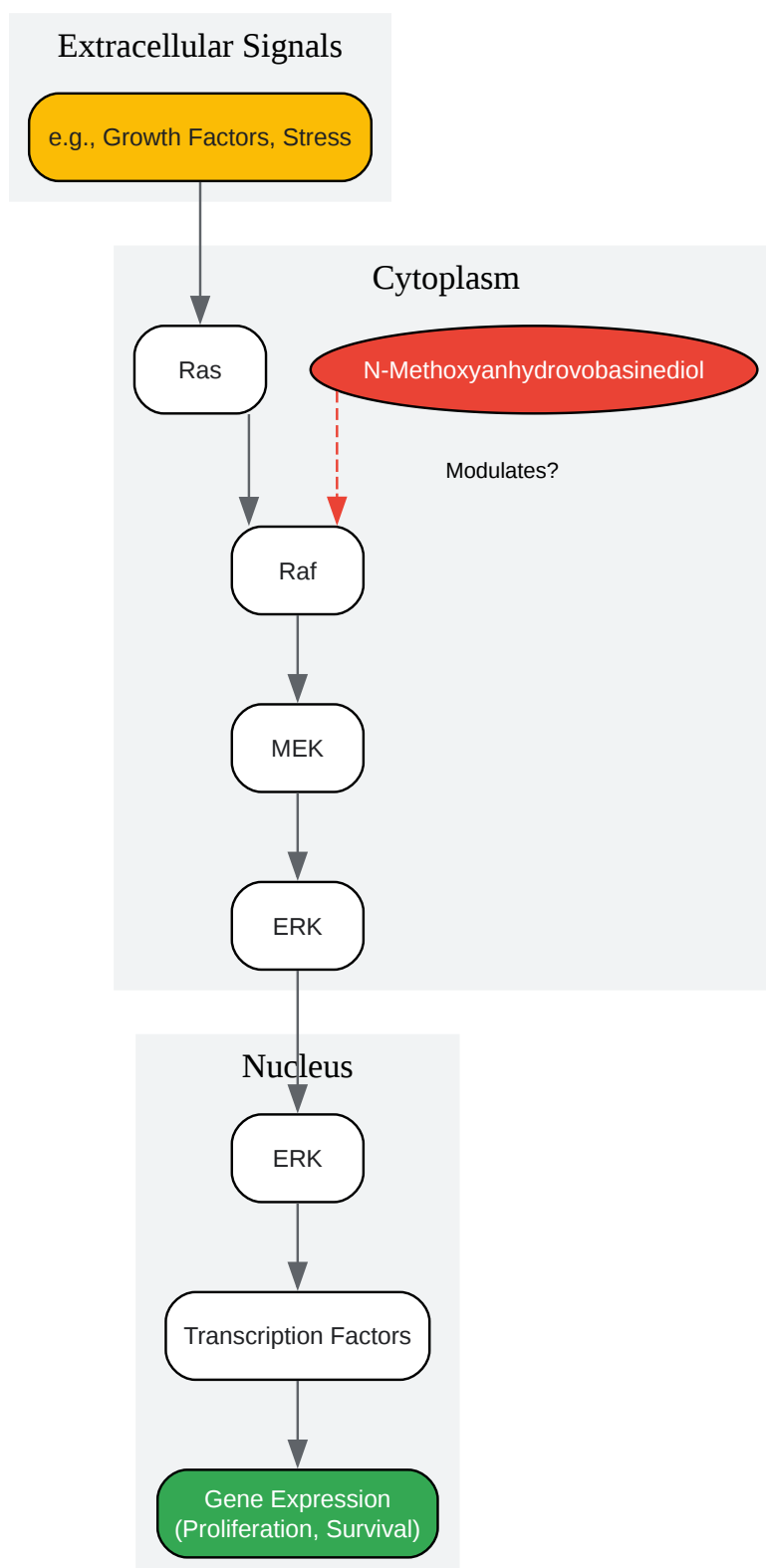
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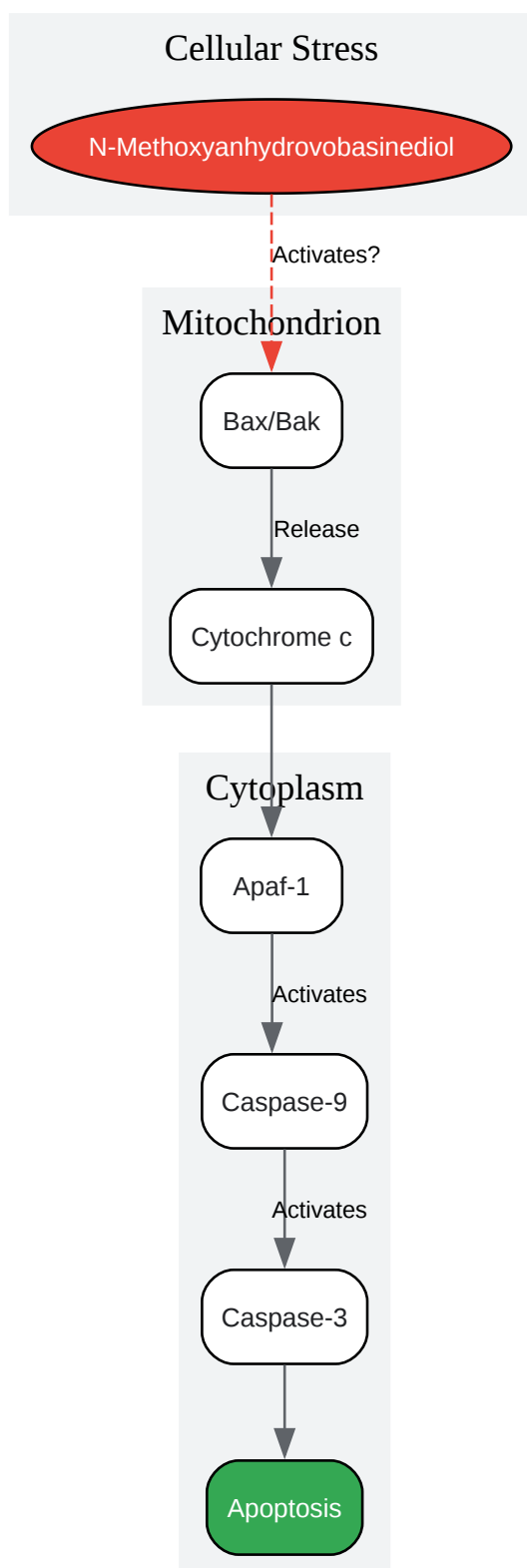
Caption: Hypothesized inhibitory effect on the NF-κB signaling pathway.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cellular processes such as proliferation, differentiation, and apoptosis. Dysregulation of this pathway is often associated with cancer.

Hypothesized Modulation of the MAPK Pathway





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